

A Comprehensive Technical Guide to Methyl 5-Acetylsalicylate: Physical Properties and Experimental Protocols

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Compound of Interest

Compound Name: Methyl 5-acetylsalicylate

Cat. No.: B118680

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties, specifically the melting and boiling points, of **methyl 5-acetylsalicylate**. It includes detailed experimental protocols for the synthesis and determination of these properties, catering to the needs of researchers, scientists, and professionals in the field of drug development.

Physicochemical Data of Methyl 5-Acetylsalicylate

Methyl 5-acetylsalicylate, also known as 5-acetyl-2-hydroxybenzoic acid methyl ester, is a derivative of salicylic acid. Its physical properties are crucial for its purification, formulation, and application in various research and development settings.

Melting and Boiling Points

The melting and boiling points of a compound are fundamental physical constants that provide an indication of its purity. For **methyl 5-acetylsalicylate**, the experimentally determined values from various sources are summarized below.

Physical Property	Value
Melting Point	54-64 °C
Reported Ranges: 54-60°C, 57.0-63.0°C[1][2], 58-62°C[3][4], 60-62°C[5], 62-64°C[6]	
Boiling Point	167 °C at 15 mmHg

Experimental Protocols

The following sections detail the methodologies for the synthesis of **methyl 5-acetylsalicylate** and the determination of its melting and boiling points.

Synthesis of Methyl 5-Acetylsalicylate

This protocol describes the synthesis of **methyl 5-acetylsalicylate** via a Friedel-Crafts acylation of methyl salicylate.

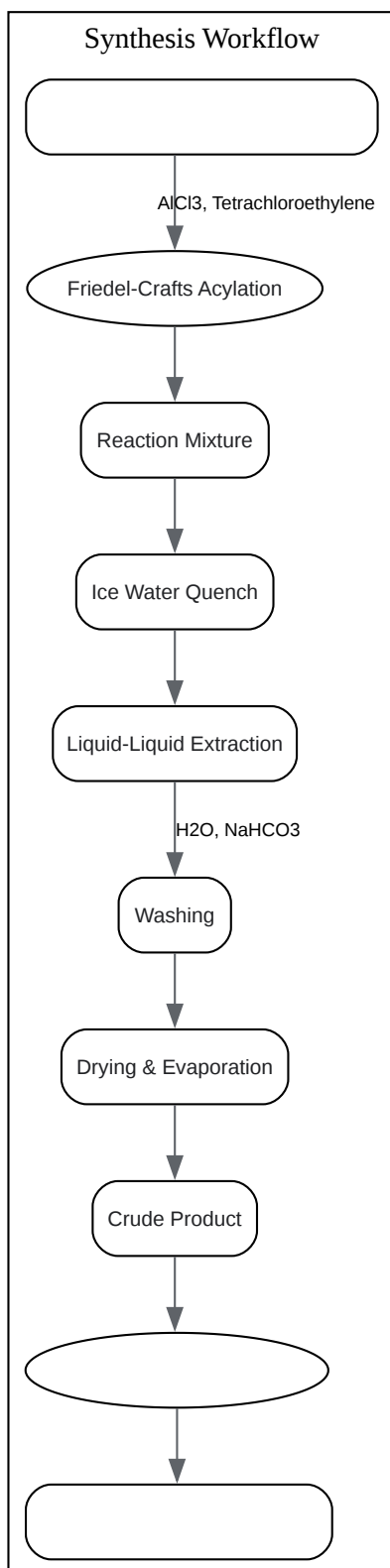
Materials:

- Methyl salicylate
- Tetrachloroethylene
- Acetyl chloride
- Aluminum chloride
- Ice water
- Saturated aqueous sodium bicarbonate solution
- Hexane

Procedure:

- Cool a solution of 75 g (0.5 mol) of methyl salicylate in 200 ml of tetrachloroethylene in an ice bath.

- Add a solution of 40 g (0.5 mol) of acetyl chloride in 200 ml of tetrachloroethylene to the cooled mixture.
- Over a period of fifteen minutes, add 133 g (1.0 mol) of aluminum chloride to the chilled mixture, ensuring the temperature remains below 25°C.
- After the addition is complete, stir the mixture for 4 hours at 25°C.
- Pour the reaction mixture into ice water.
- Separate the organic layer and wash it with water and a saturated aqueous sodium bicarbonate solution.
- Dry the organic layer and evaporate the solvent.
- Crystallize the residual oil from hexane to obtain **methyl 5-acetylsalicylate**.^[5]



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Workflow for the synthesis of **methyl 5-acetylsalicylate**.

Melting Point Determination

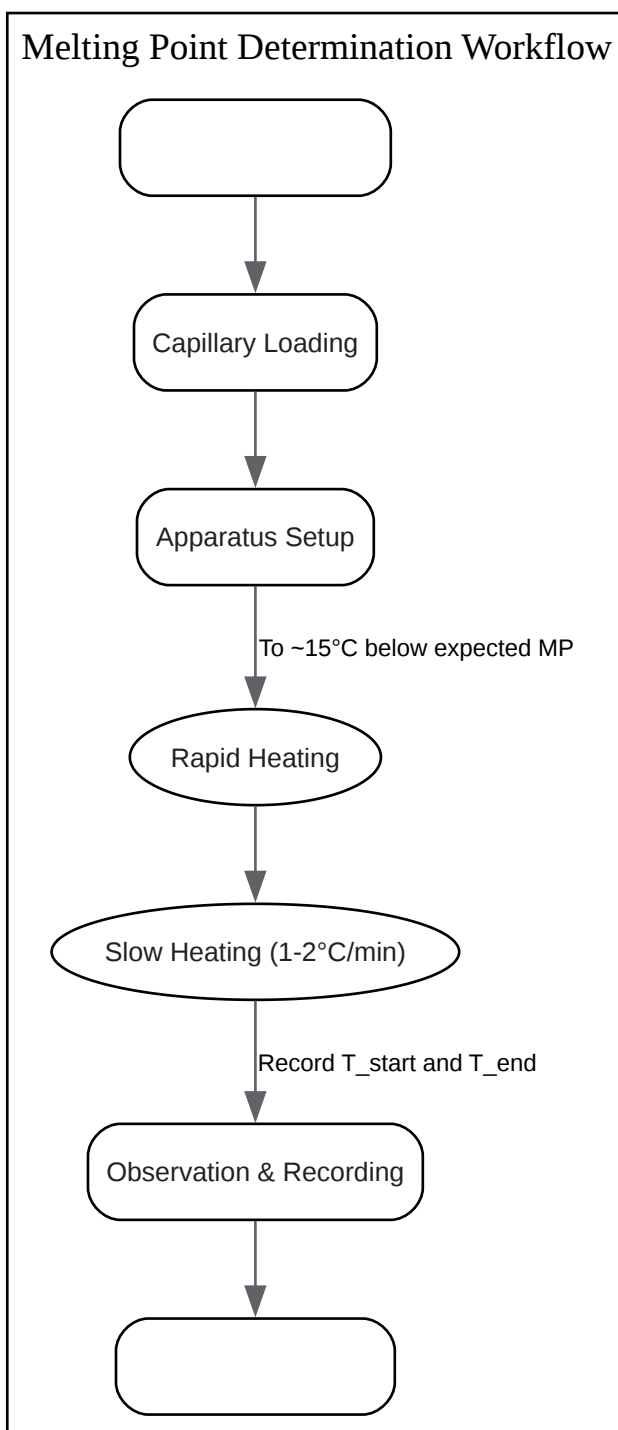
The melting point of a pure crystalline solid is a sharp, well-defined temperature at which the substance transitions from a solid to a liquid.^{[7][8]} Impurities typically cause a depression and broadening of the melting point range.^{[7][8]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer

Procedure:

- Introduce a small amount of the finely powdered, dry crystalline sample of **methyl 5-acetylsalicylate** into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature about 10-15°C below the expected melting point.
- Then, decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).
- The melting point is reported as this range.



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Workflow for melting point determination.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8] The boiling point is sensitive to pressure changes.

Apparatus:

- Thiele tube or other boiling point apparatus
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)

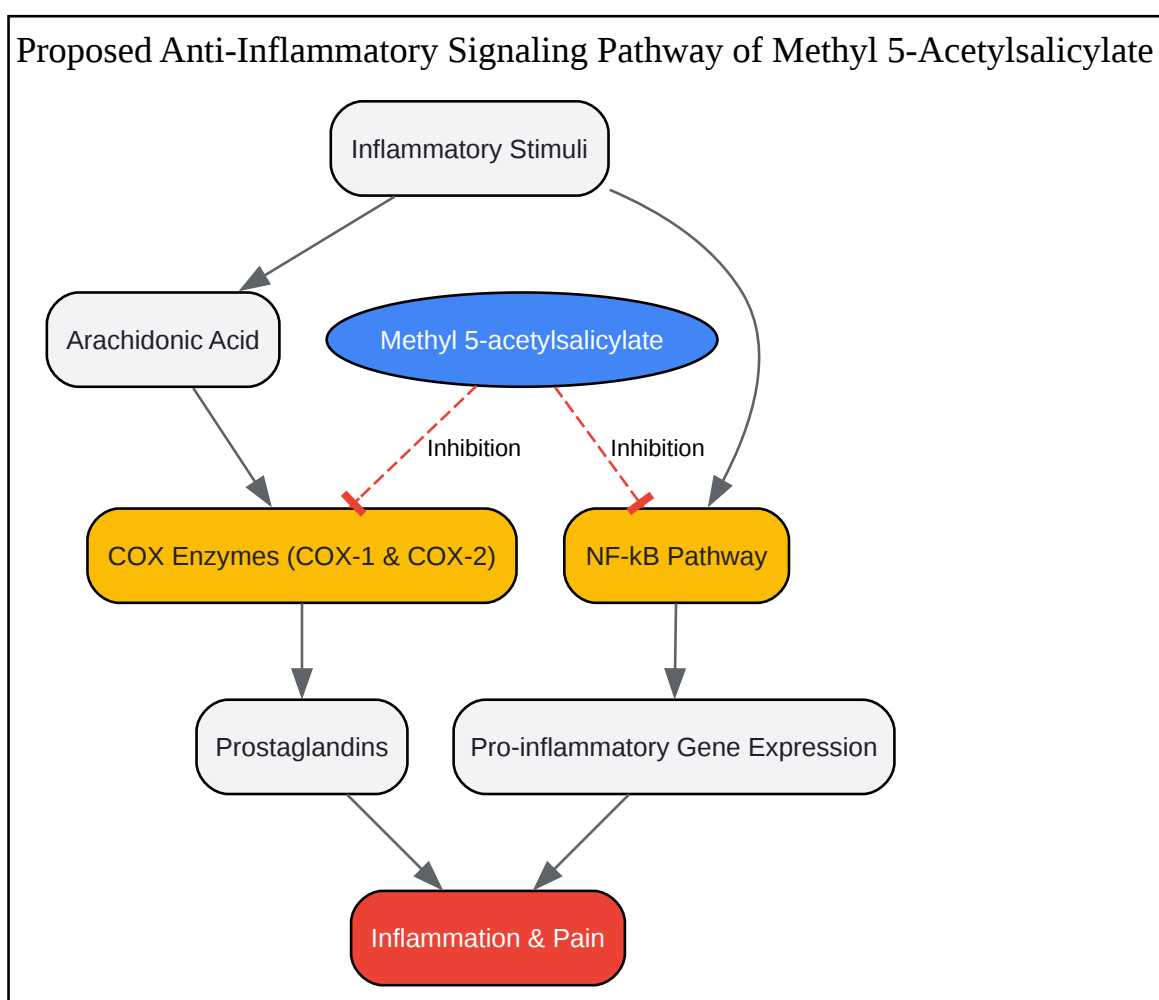
Procedure:

- Place a few milliliters of **methyl 5-acetylsalicylate** into a small test tube.
- Invert a capillary tube (sealed end up) and place it into the test tube containing the sample.
- Attach the test tube to a thermometer and place the assembly in a Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- Heat the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Biological Activity and Signaling Pathway

Methyl 5-acetylsalicylate, as a salicylate derivative, is expected to exhibit anti-inflammatory and analgesic properties. The primary mechanism of action for salicylates involves the inhibition of cyclooxygenase (COX) enzymes, which are key in the synthesis of prostaglandins—mediators of inflammation and pain.

Some salicylates have also been shown to modulate the nuclear factor-kappa B (NF- κ B) signaling pathway, a critical regulator of the inflammatory response. Inhibition of this pathway leads to a reduction in the expression of pro-inflammatory genes.



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Proposed mechanism of anti-inflammatory action.

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